

Application Notes and Protocols for the Synthesis of Salicyloyl Chloride

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Compound of Interest		
Compound Name:	Salicyloyl chloride	
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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed experimental protocol for the synthesis of **salicyloyl chloride** from salicylic acid and thionyl chloride. The procedure is intended for use by qualified personnel in a well-equipped chemical laboratory.

Introduction

Salicyloyl chloride is a versatile chemical intermediate used in the synthesis of various pharmaceuticals and other fine chemicals. It is a derivative of salicylic acid, featuring a reactive acyl chloride group that readily participates in acylation reactions. This protocol details a common and effective method for its preparation using thionyl chloride as the chlorinating agent. The reaction proceeds via the conversion of the carboxylic acid group of salicylic acid into an acyl chloride.

Reaction Scheme

The overall reaction for the synthesis of **salicyloyl chloride** is as follows:



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Figure 1. Synthesis of **Salicyloyl Chloride** from Salicylic Acid.

Experimental Protocol

Materials and Reagents

Material/Reagent	Grade	Supplier	CAS Number
Salicylic Acid	Reagent Grade, ≥99%	Sigma-Aldrich	69-72-7
Thionyl Chloride	Reagent Grade, ≥99%	Sigma-Aldrich	7719-09-7
Toluene	Anhydrous, 99.8%	Sigma-Aldrich	108-88-3
Hexane	Anhydrous, 95%	Sigma-Aldrich	110-54-3

Equipment

- Three-neck round-bottom flask (250 mL)
- Reflux condenser with a gas outlet connected to a scrubber (containing NaOH solution)
- · Dropping funnel
- · Magnetic stirrer and stir bar
- · Heating mantle
- Thermometer
- Vacuum distillation apparatus



- · Standard laboratory glassware
- Personal Protective Equipment (PPE): Chemical resistant gloves, safety goggles, lab coat, full-face shield.

Reaction Setup and Procedure

WARNING: This reaction should be performed in a well-ventilated fume hood due to the evolution of toxic gases (HCl and SO₂). Thionyl chloride is highly corrosive and reacts violently with water.

- Reaction Setup: Assemble a dry 250 mL three-neck round-bottom flask equipped with a
 magnetic stir bar, a reflux condenser, and a dropping funnel. The gas outlet of the condenser
 should be connected to a gas trap containing a sodium hydroxide solution to neutralize the
 HCl and SO₂ gases produced during the reaction.
- Reagent Addition: To the flask, add salicylic acid (13.8 g, 0.1 mol). Add anhydrous toluene (100 mL) to the flask.
- Addition of Thionyl Chloride: Slowly add thionyl chloride (15 mL, 0.2 mol) to the dropping funnel. Add the thionyl chloride dropwise to the stirred suspension of salicylic acid in toluene over a period of 30 minutes at room temperature. An exothermic reaction will occur, and the evolution of gas will be observed.
- Reaction: After the addition is complete, heat the reaction mixture to reflux (approximately 80-90 °C) using a heating mantle. Maintain the reflux for 2-3 hours. The reaction is complete when the evolution of gas ceases.
- Work-up: After the reaction is complete, allow the mixture to cool to room temperature.
- Removal of Excess Thionyl Chloride: Excess thionyl chloride and toluene are removed by vacuum distillation. The crude salicyloyl chloride is often obtained as a yellowish oil and can be used directly for many applications.
- Purification (Optional): For higher purity, the crude product can be further purified by fractional distillation under reduced pressure.



Data Presentation

Parameter	Value
Typical Yield	~95% (crude)
Appearance	Colorless to yellowish liquid
Molecular Weight	156.57 g/mol
Boiling Point	92 °C at 15 mmHg
¹H NMR (CDCl₃, 400 MHz)	δ (ppm): 7.0-8.2 (m, 4H, Ar-H), 11.2 (s, 1H, OH)
IR (neat, cm ⁻¹)	ν: 3200-3000 (br, O-H), 1785 (s, C=O, acid chloride), 1600, 1485 (C=C, aromatic)

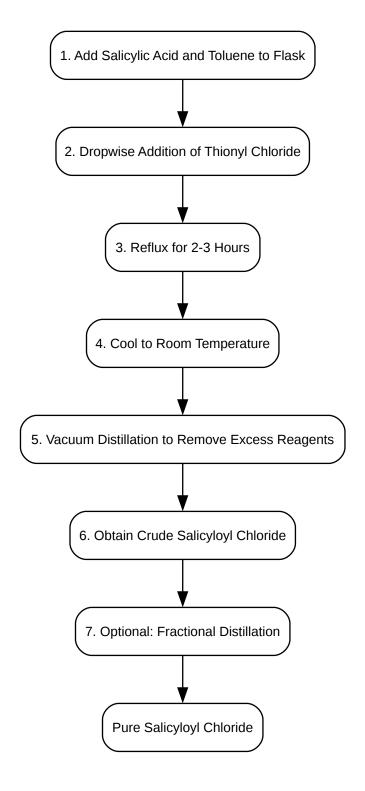
Note: The provided ¹H NMR and IR data are typical values for **salicyloyl chloride** and may vary slightly based on the solvent and instrument used.

Safety Precautions

- Thionyl Chloride: Highly corrosive, toxic if inhaled, and reacts violently with water. Handle with extreme care in a fume hood, wearing appropriate PPE, including a face shield. In case of skin contact, immediately flush with copious amounts of water and seek medical attention.
- Salicyloyl Chloride: Corrosive and moisture-sensitive. Handle in a dry, inert atmosphere.
- Hydrogen Chloride and Sulfur Dioxide: Toxic and corrosive gases are evolved during the reaction. Ensure the reaction is performed in a well-ventilated fume hood with a proper gas scrubbing system.
- Pressure Build-up: The reaction generates a significant amount of gas. Ensure the apparatus is not sealed to avoid pressure build-up.

Diagrams Experimental Workflow



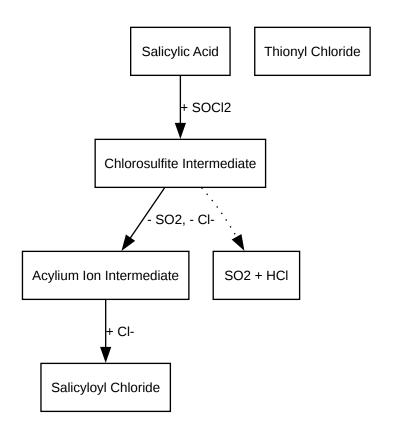


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Caption: Experimental workflow for the synthesis of **salicyloyl chloride**.

Signaling Pathway (Reaction Mechanism)





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Caption: Simplified reaction mechanism for the formation of **salicyloyl chloride**.

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